

# (Chloromethyl)trichlorosilane CAS number 1558-25-4 information

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## Compound of Interest

Compound Name: (Chloromethyl)trichlorosilane

Cat. No.: B074141

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An In-Depth Technical Guide to (Chloromethyl)trichlorosilane (CAS: 1558-25-4)

## Introduction

**(Chloromethyl)trichlorosilane**, identified by the CAS number 1558-25-4, is a bifunctional organosilicon compound with the chemical formula  $\text{ClCH}_2\text{SiCl}_3$ .<sup>[1][2]</sup> It is a colorless to pale yellow liquid with a pungent odor, recognized for its high reactivity.<sup>[1]</sup> This reactivity stems from the presence of two distinct functional groups: a chloromethyl group attached to the silicon atom and three chlorine atoms bonded to the silicon atom. This unique structure makes it a valuable and versatile intermediate in organic and organosilicon chemistry.

This technical guide provides a comprehensive overview of **(Chloromethyl)trichlorosilane** for researchers, scientists, and professionals in drug development and materials science. It covers its physicochemical properties, reactivity, primary applications, detailed experimental protocols, and essential safety information.

## Physicochemical and Spectroscopic Properties

The fundamental physical and chemical characteristics of **(Chloromethyl)trichlorosilane** are summarized below. This data is critical for its handling, storage, and application in experimental settings.

## Physicochemical Data

Property	Value	Source(s)
CAS Number	1558-25-4	[1][3]
Molecular Formula	CH <sub>2</sub> Cl <sub>4</sub> Si	[1][2]
Molecular Weight	183.92 g/mol	[1][4][5]
Appearance	Clear, colorless to pale yellow liquid	[1][6]
Boiling Point	117-118 °C (at 1013 hPa)	[7][8]
Density	1.47 g/cm <sup>3</sup>	[7][8]
Flash Point	69 °C (156.2 °F)	[3][7][8]
Refractive Index	1.463	
Solubility	Reacts violently with water and alcohols. Soluble in solvents like chloroform, benzene, and THF.	[2][9]

## Spectroscopic Data

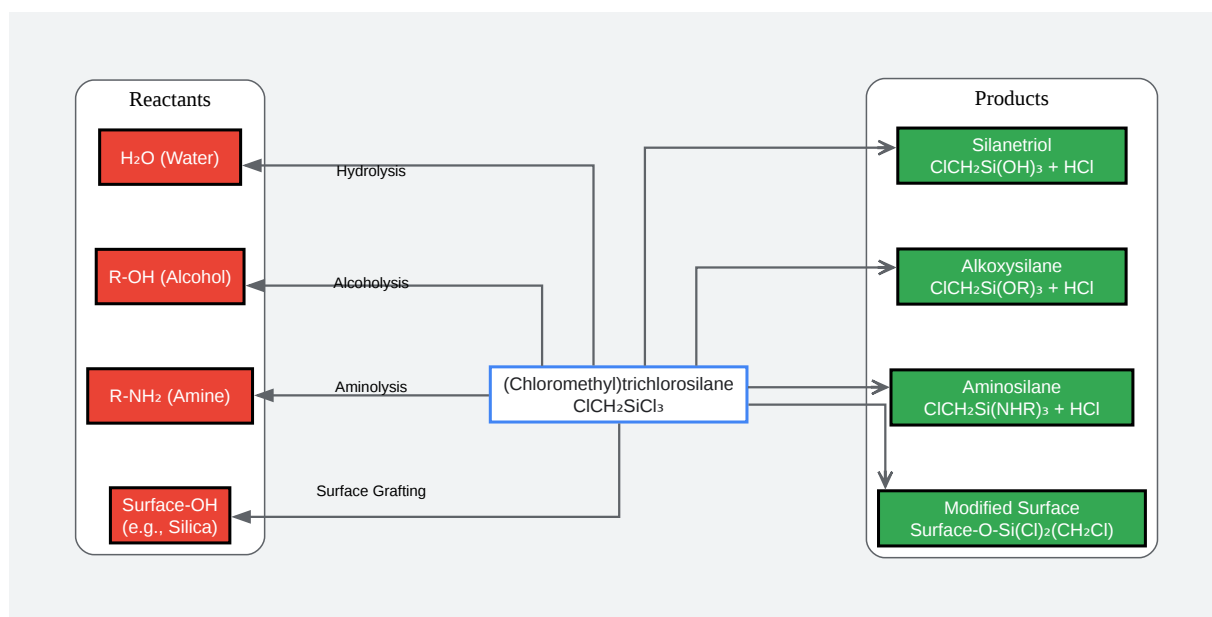
Spectroscopic analysis is essential for confirming the identity and purity of **(Chloromethyl)trichlorosilane**. While raw spectra are available from various databases, the expected characteristics are summarized here.

Spectroscopy	Expected Characteristics	Source(s)
$^1\text{H}$ NMR	A single peak (singlet) corresponding to the two protons of the chloromethyl ( $-\text{CH}_2$ ) group.	[10][11]
$^{13}\text{C}$ NMR	A single peak corresponding to the carbon atom of the chloromethyl ( $-\text{CH}_2$ ) group.	[11]
IR Spectroscopy	Characteristic absorption bands for Si-Cl and C-Cl bond stretching.	[10][11]
Mass Spectrometry	A molecular ion peak and distinct fragmentation pattern corresponding to the loss of chlorine and chloromethyl groups.	[5][10][11]

## Synthesis and Reactivity

**(Chloromethyl)trichlorosilane**'s utility is defined by its dual reactivity. The silicon-chlorine bonds are highly susceptible to nucleophilic attack, particularly by water (hydrolysis), leading to the formation of silanols and the release of hydrochloric acid.[1][12] The carbon-chlorine bond in the chloromethyl group allows for a different set of nucleophilic substitution reactions, typical of alkyl halides.

This dual functionality allows it to act as a bridge between inorganic surfaces (through the silane group) and organic functional molecules or polymers (through the chloromethyl group).



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Caption: Key reactivity pathways of **(Chloromethyl)trichlorosilane**.

## Key Applications

The compound is a cornerstone reagent in several advanced applications.

- **Precursor in Materials Science:** It is widely used to synthesize highly branched polycarbosilanes, which are precursors to silicon carbide (SiC) ceramics.<sup>[13][14]</sup> Its role as a coupling agent helps in forming durable bonds between organic and inorganic materials to create high-performance composites.<sup>[1]</sup>

- **Surface Modification:** **(Chloromethyl)trichlorosilane** is employed to functionalize surfaces containing hydroxyl groups, such as silica, glass, and certain polymers.[\[15\]](#)[\[16\]](#) This modification can alter surface properties like hydrophobicity, adhesion, and biocompatibility, or introduce reactive sites for further chemical transformations.[\[15\]](#)[\[17\]](#)
- **Pharmaceutical and Organic Synthesis:** In drug development, it serves as an important intermediate for synthesizing a range of active molecules, including anticancer, antibiotic, and antiviral drugs.[\[18\]](#) The chloromethyl group provides a reactive handle for constructing complex molecular skeletons or introducing specific functionalities through nucleophilic substitution.[\[18\]](#) It has also been used in the preparation of complex organometallic structures like ferrocenophane.[\[13\]](#)[\[9\]](#)

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis of **(Chloromethyl)trichlorosilane** and its application in surface modification.

### Protocol 1: Synthesis via Liquid-Phase Chlorination of Methyl Trichlorosilane

This protocol is based on a patented method involving the direct chlorination of methyl trichlorosilane.[\[19\]](#)

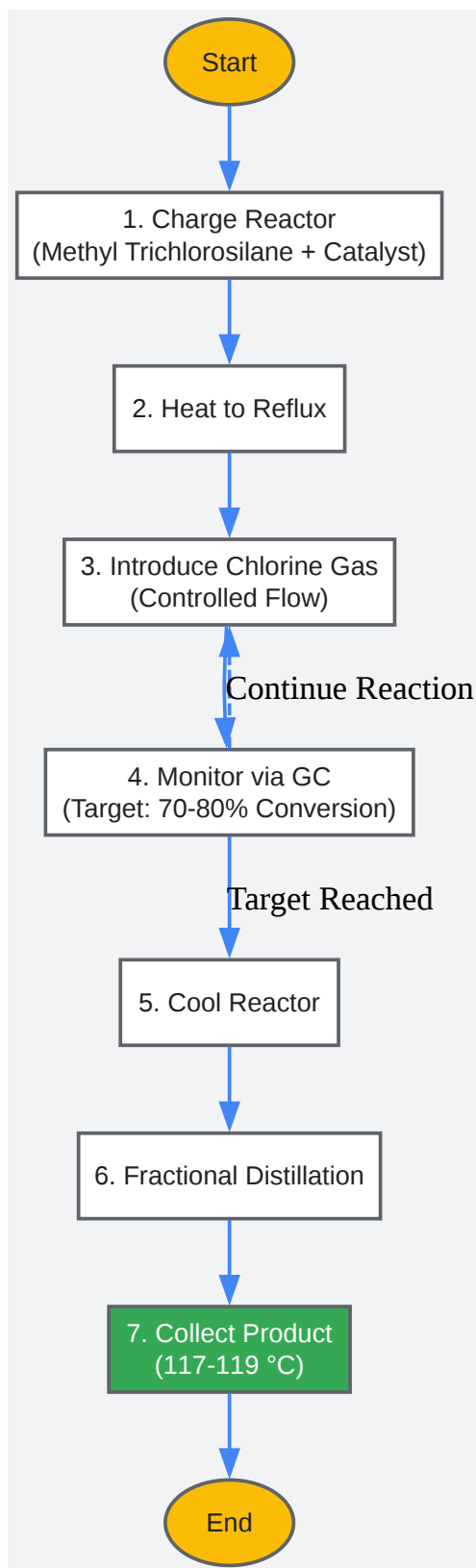
Objective: To synthesize **(Chloromethyl)trichlorosilane** with high selectivity.

Materials:

- Methyl trichlorosilane ( $\text{CH}_3\text{SiCl}_3$ )
- Chlorine gas ( $\text{Cl}_2$ )
- Catalyst: A mixture of benzoyl peroxide and ferric chloride[\[19\]](#)
- Anhydrous reaction vessel (glass-lined or similar inert material)
- Gas inlet tube
- Distillation apparatus

#### Procedure:

- **Reactor Setup:** Charge the reaction vessel with methyl trichlorosilane and the catalyst mixture (e.g., a 2:1 weight ratio of ferric chloride to benzoyl peroxide).<sup>[19]</sup> The reactor should be equipped with a stirrer, a thermometer, a reflux condenser, and a gas inlet tube that extends below the liquid surface.
- **Initiation:** Heat the mixture to reflux under an inert atmosphere (e.g., nitrogen).
- **Chlorination:** Introduce a controlled flow of dry chlorine gas into the refluxing mixture. The reaction is exothermic and the chlorine flow rate must be managed to maintain a steady reaction temperature.
- **Monitoring:** Monitor the reaction progress using Gas Chromatography (GC) to track the conversion of methyl trichlorosilane. The goal is to achieve a conversion rate of 70-80% to maximize the selectivity for the desired monochlorinated product.<sup>[19]</sup>
- **Termination:** Once the desired conversion is reached, stop the chlorine flow and cool the reactor.
- **Purification:** Transfer the crude product to a distillation apparatus.
  - Distill off any unreacted methyl trichlorosilane (boiling point ~66 °C), which can be recycled.
  - Collect the product fraction at 117-119 °C.<sup>[19]</sup>
  - The high-boiling residue will contain polychlorinated byproducts.
- **Analysis:** Confirm the purity of the collected fraction using GC and spectroscopic methods (NMR, IR). A purity greater than 99% can be achieved with careful distillation.<sup>[19]</sup>



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Caption: Workflow for the synthesis of **(Chloromethyl)trichlorosilane**.

## Protocol 2: General Protocol for Surface Modification of a Hydroxylated Substrate (e.g., Silica Gel)

This protocol outlines a general method for grafting **(Chloromethyl)trichlorosilane** onto a surface rich in hydroxyl groups.

Objective: To functionalize a silica surface with chloromethylsilyl groups.

Materials:

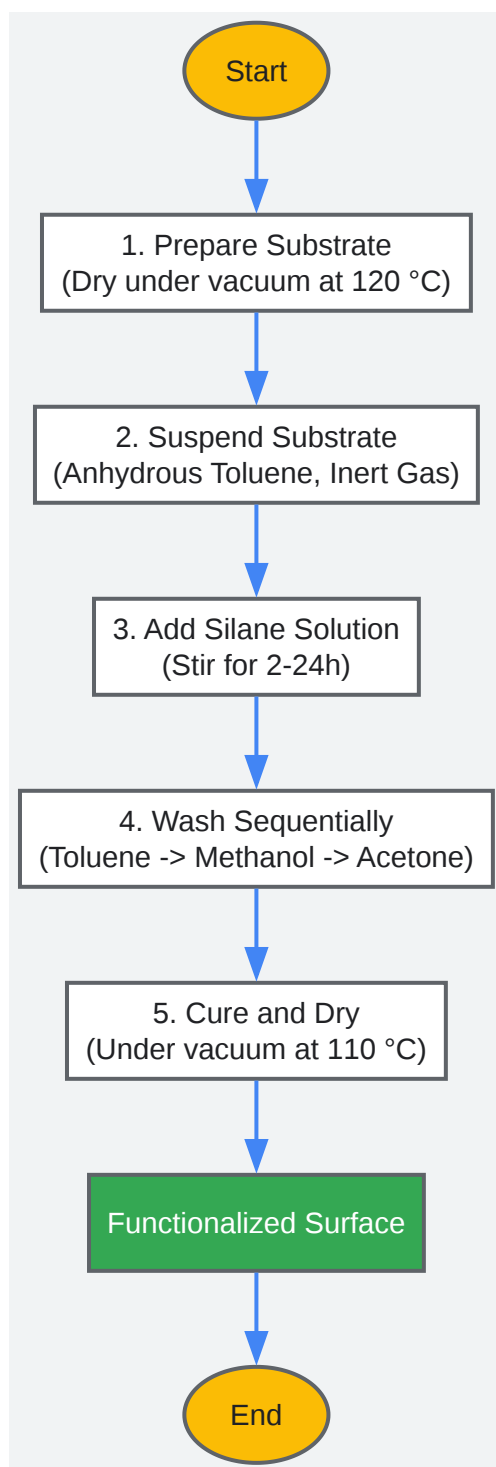
- Substrate: Silica gel (or glass slides, silicon wafers)
- **(Chloromethyl)trichlorosilane**
- Anhydrous toluene (or other inert, anhydrous solvent)
- Triethylamine (optional, as an HCl scavenger)
- Anhydrous methanol and acetone (for washing)
- Schlenk flask or similar reaction vessel for inert atmosphere operations
- Oven for drying

Procedure:

- Substrate Preparation: Activate the silica gel by heating at 120-150 °C under vacuum for several hours to remove physisorbed water. Cool under a dry, inert atmosphere (nitrogen or argon).
- Reaction Setup: In a Schlenk flask under an inert atmosphere, suspend the dried silica gel in anhydrous toluene.
- Silanization:
  - Prepare a solution of **(Chloromethyl)trichlorosilane** in anhydrous toluene (e.g., a 1-5% v/v solution).



- Add the silane solution to the silica suspension. If using, add triethylamine to neutralize the HCl byproduct.
- Stir the mixture at room temperature or with gentle heating (e.g., 50-80 °C) for 2-24 hours. The reaction time depends on the desired surface coverage.
- Washing:
  - After the reaction, allow the silica to settle and decant the supernatant.
  - Wash the functionalized silica multiple times with anhydrous toluene to remove unreacted silane.
  - Perform a final wash with a polar solvent like anhydrous methanol (to react with any remaining Si-Cl groups) followed by acetone to facilitate drying.
- Curing/Drying: Dry the modified silica gel under vacuum at an elevated temperature (e.g., 80-110 °C) for several hours to cure the siloxane bonds and remove residual solvent.
- Characterization: The resulting surface can be analyzed by techniques such as Fourier-transform infrared spectroscopy (FTIR) to confirm the presence of alkyl chains, and contact angle measurements to assess changes in hydrophobicity.



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Caption: General workflow for surface modification using the silane.

## Safety and Handling

**(Chloromethyl)trichlorosilane** is a hazardous chemical that requires strict safety protocols. It is corrosive, highly toxic upon inhalation, and reacts violently with water.[\[3\]](#)[\[20\]](#)[\[21\]](#)

## GHS Hazard Information

Pictograms	
Signal Word	Danger
Hazard Statements	H227: Combustible liquid. <a href="#">[3]</a> H314: Causes severe skin burns and eye damage. <a href="#">[3]</a> <a href="#">[22]</a> H330: Fatal if inhaled. <a href="#">[3]</a> <a href="#">[22]</a> EUH014: Reacts violently with water. <a href="#">[7]</a> <a href="#">[21]</a>
Precautionary Statements	P260: Do not breathe dust/fume/gas/mist/vapors/spray. <a href="#">[22]</a> P271: Use only outdoors or in a well-ventilated area. <a href="#">[22]</a> P280: Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[3]</a> <a href="#">[22]</a> P284: Wear respiratory protection. <a href="#">[22]</a> P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. <a href="#">[21]</a> P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. <a href="#">[22]</a> P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[3]</a> P310: Immediately call a POISON CENTER or doctor/physician. <a href="#">[21]</a> P403+P233: Store in a well-ventilated place. Keep container tightly closed. <a href="#">[22]</a> P405: Store locked up. <a href="#">[22]</a>

## Handling and Storage

- Engineering Controls: Always handle in a chemical fume hood with adequate ventilation.[\[20\]](#)

- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves (e.g., neoprene), tightly sealed safety goggles, a face shield, and protective clothing.[\[3\]](#)[\[23\]](#) A NIOSH-approved respirator with an appropriate cartridge for acid gas is required if exposure limits are exceeded.[\[22\]](#)[\[23\]](#)
- **Conditions to Avoid:** Avoid all contact with water, moisture, and humid air.[\[20\]](#) Keep away from heat, sparks, open flames, and incompatible materials like strong acids, bases, and oxidizing agents.[\[20\]](#)[\[21\]](#)
- **Storage:** Store in a dry, cool, and well-ventilated "corrosives" area.[\[20\]](#) Keep containers tightly sealed, preferably under an inert atmosphere (e.g., nitrogen).[\[21\]](#)

## First-Aid Measures

Exposure	First-Aid Instructions
Inhalation	Immediately remove the victim to fresh air. If breathing has stopped, provide artificial respiration. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention. <a href="#">[21]</a> <a href="#">[22]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[20]</a> <a href="#">[22]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[20]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the victim is conscious, give small quantities of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[20]</a> <a href="#">[21]</a>

## Conclusion

**(Chloromethyl)trichlorosilane** is a potent and versatile chemical reagent with significant applications in materials science and synthetic chemistry. Its bifunctional nature allows for a wide range of chemical transformations, from the creation of advanced polymers to the precise functionalization of surfaces and the synthesis of pharmaceutical intermediates. However, its high reactivity and toxicity necessitate rigorous safety precautions and handling procedures. A thorough understanding of its properties and protocols is essential for its safe and effective use in research and development.

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